

# An In-depth Technical Guide to 2,2-Dimethylbicyclo[2.2.2]octane

**Author:** BenchChem Technical Support Team. **Date:** May 2026

## Compound of Interest

Compound Name: 2,2-Dimethylbicyclo[2.2.2]octane

CAS No.: 60034-15-3

Cat. No.: B14609119

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**2,2-Dimethylbicyclo[2.2.2]octane** is a saturated bicyclic hydrocarbon. Its rigid, three-dimensional structure makes it an interesting scaffold for applications in medicinal chemistry and materials science, where precise control of molecular geometry is crucial. This technical guide provides a comprehensive overview of its IUPAC nomenclature, chemical structure, available physicochemical data, spectroscopic characterization, and a known synthetic protocol.

## IUPAC Name and Chemical Structure

The correct IUPAC name for the compound is **2,2-dimethylbicyclo[2.2.2]octane**.<sup>[1]</sup> The bicyclo[2.2.2]octane core consists of a six-membered ring bridged by an ethano group. In this specific derivative, two methyl groups are attached to the same carbon atom at position 2.

Chemical Structure:

(A 2D representation of the 3D bridged structure)

Molecular Formula: C<sub>10</sub>H<sub>18</sub> Molecular Weight: 138.25 g/mol [1]

## Physicochemical Properties

Experimentally determined physical properties for **2,2-Dimethylbicyclo[2.2.2]octane** are not readily available in the literature. The following table summarizes computed data and key identifiers.

Property	Value	Source
Molecular Formula	C <sub>10</sub> H <sub>18</sub>	PubChem[1]
Molecular Weight	138.25 g/mol	PubChem[1]
CAS Number	60034-15-3	PubChem[1]
XLogP3-AA (Computed)	4.2	PubChem[1]
Complexity (Computed)	127	PubChem[1]

## Experimental Protocols

### Synthesis of 2,2-Dimethylbicyclo[2.2.2]octane

A reported synthesis of **2,2-Dimethylbicyclo[2.2.2]octane** involves a two-step process starting from 6,6-dimethylbicyclo[2.2.2]oct-2-en-5-one.[2]

Step 1: Wolff-Kishner Reduction of 6,6-dimethylbicyclo[2.2.2]oct-2-en-5-one

The first step is the deoxygenation of the keto group in 6,6-dimethylbicyclo[2.2.2]oct-2-en-5-one via a Wolff-Kishner reduction to yield 2,2-dimethylbicyclo[2.2.2]oct-5-ene.

- Reactants: 6,6-dimethylbicyclo[2.2.2]oct-2-en-5-one, hydrazine hydrate, a high-boiling point solvent (e.g., diethylene glycol), and a strong base (e.g., potassium hydroxide).
- Procedure Outline:

- The ketone is heated with hydrazine hydrate in the high-boiling solvent to form the hydrazone intermediate.
- A strong base is added, and the temperature is elevated (typically to 180-200 °C) to facilitate the reduction and elimination of nitrogen gas, yielding the corresponding alkene.
- The product is then isolated through distillation or extraction.

#### Step 2: Hydrogenation of 2,2-dimethylbicyclo[2.2.2]oct-5-ene

The resulting alkene is then catalytically hydrogenated to afford the saturated **2,2-Dimethylbicyclo[2.2.2]octane**.<sup>[2]</sup>

- Reactants: 2,2-dimethylbicyclo[2.2.2]oct-5-ene, a hydrogenation catalyst (e.g., Platinum(IV) oxide - PtO<sub>2</sub>), and a suitable solvent (e.g., ether).
- Procedure Outline:
  - The alkene is dissolved in the solvent in a reaction vessel suitable for hydrogenation.
  - The catalyst is added to the solution.
  - The reaction mixture is subjected to a hydrogen atmosphere (typically at a controlled pressure) and agitated until the uptake of hydrogen ceases.
  - The catalyst is removed by filtration, and the solvent is evaporated to yield the final product, **2,2-Dimethylbicyclo[2.2.2]octane**.

## Spectroscopic Data

### <sup>13</sup>C Nuclear Magnetic Resonance (NMR) Spectroscopy

The <sup>13</sup>C NMR spectrum of **2,2-Dimethylbicyclo[2.2.2]octane** has been reported.<sup>[2]</sup> The chemical shifts provide insight into the carbon framework of the molecule.

Carbon Atom	Chemical Shift ( $\delta$ , ppm)
C1	Data not available
C2	Data not available
C3	Data not available
C4	Data not available
C5	Data not available
C6	Data not available
C7	Data not available
C8	Data not available
CH <sub>3</sub> (at C2)	Data not available

Note: While the literature confirms the existence of the <sup>13</sup>C NMR data, the specific chemical shifts were not available in the accessed resources.

Experimental Conditions for <sup>13</sup>C NMR:

- Instrument: Varian XL-100[1]
- Mode: Fourier transform with proton noise decoupling.[2]
- Solvent: CDCl<sub>3</sub>[2]
- Reference: Tetramethylsilane (TMS)[2]

## <sup>1</sup>H Nuclear Magnetic Resonance (NMR) Spectroscopy

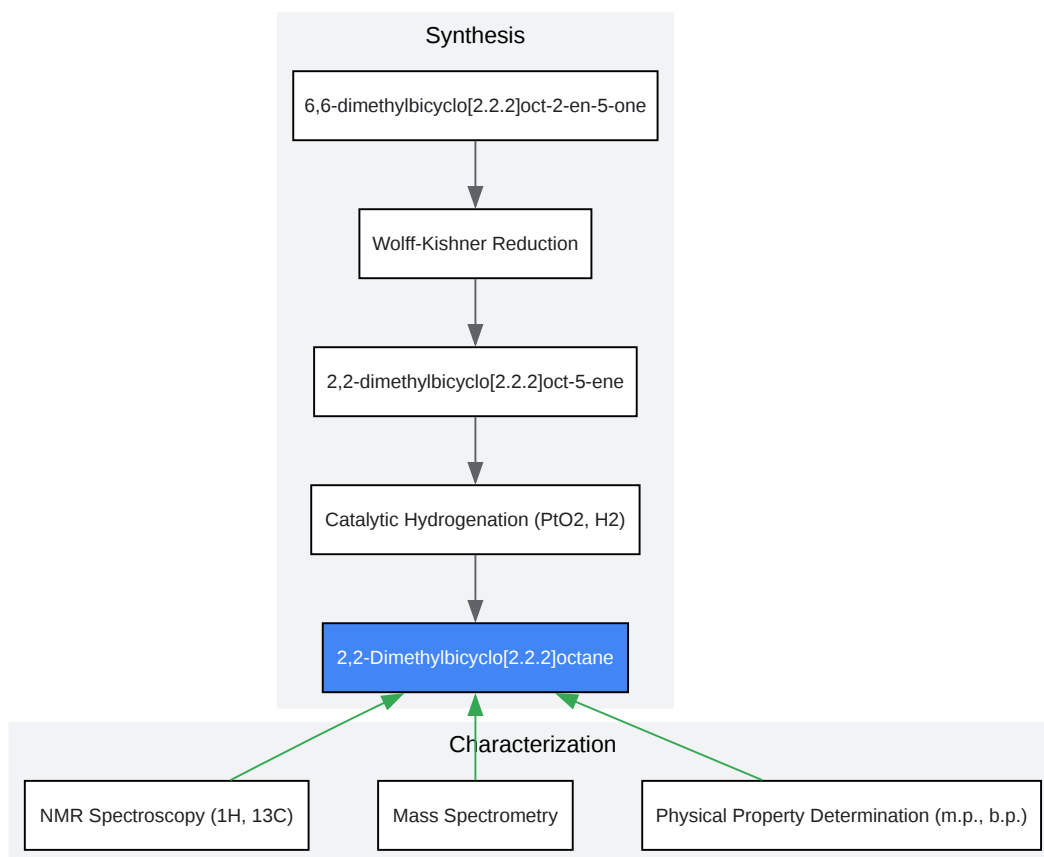
Detailed experimental <sup>1</sup>H NMR data for **2,2-Dimethylbicyclo[2.2.2]octane**, including chemical shifts and coupling constants, were not found in the surveyed literature.

## Signaling Pathways and Experimental Workflows

A thorough search of the available scientific literature did not reveal any specific signaling pathways or established experimental workflows in which **2,2-Dimethylbicyclo[2.2.2]octane** is a key component. Its utility is primarily as a rigid molecular scaffold in synthetic and medicinal chemistry. Therefore, a diagrammatic representation of a biological pathway or a complex experimental workflow directly involving this compound cannot be provided at this time.

The logical workflow for the preparation and characterization of this compound, based on the available data, is outlined below.

## Synthesis and Characterization Workflow for 2,2-Dimethylbicyclo[2.2.2]octane



[Click to download full resolution via product page](#)

Caption: A flowchart illustrating the synthetic pathway and subsequent characterization steps for **2,2-Dimethylbicyclo[2.2.2]octane**.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 2,2-Dimethylbicyclo(2.2.2)octane | C<sub>10</sub>H<sub>18</sub> | CID 20319842 - PubChem [[pubchem.ncbi.nlm.nih.gov](https://pubchem.ncbi.nlm.nih.gov)]
- 2. [cdnsiencepub.com](https://cdnsiencepub.com) [[cdnsiencepub.com](https://cdnsiencepub.com)]
- To cite this document: BenchChem. [An In-depth Technical Guide to 2,2-Dimethylbicyclo[2.2.2]octane]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b14609119/docs#an-in-depth-technical-guide-to-2-2-dimethylbicyclo-2-2-2-octane>]

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)

Contact our Ph.D. Support Team for a compatibility check